

A Researcher's Guide to the Safe Handling of 3-Amino-5-methoxyphenol

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Compound of Interest

Compound Name: 3-Amino-5-methoxyphenol

Cat. No.: B2440535

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This document provides an in-depth technical overview of the material safety properties of **3-Amino-5-methoxyphenol** (CAS No. 162155-27-3), tailored for professionals in research, discovery, and drug development. Moving beyond a standard Material Safety Data Sheet (MSDS), this guide synthesizes safety data with practical, field-proven protocols and explains the scientific rationale behind each safety recommendation. Our objective is to empower laboratory personnel with the knowledge to not only follow procedures but also to understand the chemical's behavior and potential risks, thereby fostering a proactive culture of safety.

Chapter 1: Chemical Identity and Physicochemical Profile

3-Amino-5-methoxyphenol is an aromatic amine and phenol derivative utilized in complex organic synthesis.^[1] Its dual functional groups—an amino group and a hydroxyl group on a methoxy-substituted benzene ring—make it a versatile building block, particularly in the development of novel pharmaceutical agents and inhibitors.^[1] Understanding its fundamental properties is the first step in a comprehensive risk assessment.

Property	Value	Source
CAS Number	162155-27-3	[2]
Molecular Formula	C ₇ H ₉ NO ₂	[2]
Molecular Weight	139.15 g/mol	[2]
Physical Form	Solid	[2]
Boiling Point	332.0 ± 22.0 °C (Predicted)	
Density	1.219 ± 0.06 g/cm ³ (Predicted)	
Synonyms	3-Amino-5-hydroxyanisole; 3-Hydroxy-5-methoxyaniline	

Chapter 2: GHS Hazard Assessment and Synthesis

3-Amino-5-methoxyphenol is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary concerns for researchers are its potential for harm upon ingestion, skin contact, or inhalation, and its capacity to cause significant irritation to the skin, eyes, and respiratory system.

GHS Classification	Hazard Code	Hazard Statement
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H312	Harmful in contact with skin
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Acute Toxicity, Inhalation	H332	Harmful if inhaled
Specific Target Organ Toxicity	H335	May cause respiratory irritation

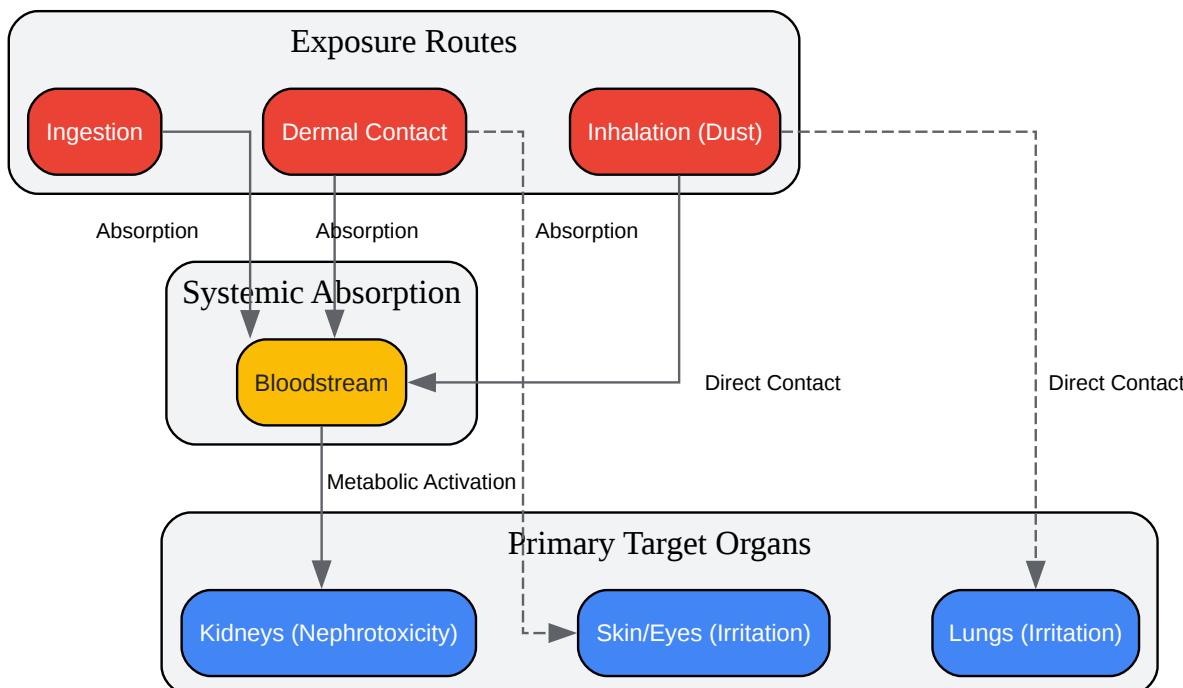
Causality Insight: The hazard profile is characteristic of many substituted aminophenols. The amino and hydroxyl groups can be readily oxidized, potentially forming reactive intermediates within the body. This reactivity is the likely basis for its irritant properties and systemic toxicity. The "harmful" (as opposed to "fatal" or "toxic") classification suggests a moderate acute toxicity, but the risk remains significant, necessitating stringent exposure controls.

Chapter 3: Toxicological Profile and Exposure Pathways

While specific toxicological studies on **3-Amino-5-methoxyphenol** are not extensively published, data from analogous aminophenol compounds provide critical insights. A primary concern with aminophenols is their potential for nephrotoxicity (kidney damage).^[3]

Mechanism of Toxicity (Inferred): The toxicity of related compounds like 4-aminophenol is understood to proceed via metabolic activation. The compound is likely oxidized to a reactive quinoneimine intermediate. This electrophilic species can then deplete cellular antioxidants, such as glutathione, and bind covalently to cellular macromolecules (proteins, DNA), leading to oxidative stress, mitochondrial dysfunction, and ultimately, cell death.^[3] The kidney's proximal tubules are often selectively damaged due to high metabolic activity and transport mechanisms that concentrate the toxicant.^[3]

Therefore, all handling procedures must be designed to prevent systemic absorption through any route.



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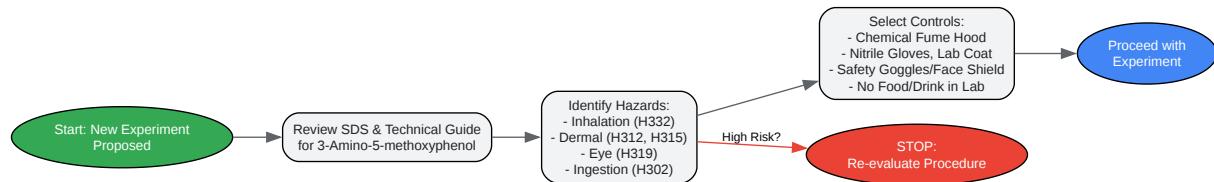
Caption: Potential exposure routes and target organs for **3-Amino-5-methoxyphenol**.

Chapter 4: Laboratory Standard Operating Procedures (SOPs)

A multi-layered approach involving risk assessment, engineering controls, and personal protective equipment (PPE) is mandatory.

Risk Assessment and Engineering Controls

Before any procedure, a formal risk assessment must be conducted. The primary engineering control for handling this solid compound is a certified chemical fume hood.^[4] This prevents inhalation of airborne particulates.

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Caption: Pre-experiment risk assessment workflow for handling hazardous solids.

Required Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[2] A face shield should be used if there is a significant risk of splashing or dust generation.
- Skin Protection: Wear nitrile gloves and a lab coat.[4] Contaminated clothing should be removed immediately and washed before reuse.[4]
- Respiratory Protection: If work cannot be conducted in a fume hood, a full-face respirator with appropriate particulate filters is necessary.[2]

Step-by-Step Safe Handling Protocol

- Preparation: Designate a specific area within the fume hood for the procedure. Ensure all necessary equipment (spatulas, weigh boats, glassware) and waste containers are inside the hood before starting.
- Weighing: Tare the balance with a weigh boat. Carefully transfer the solid from its storage container to the weigh boat using a clean spatula. Avoid any actions that could generate dust, such as tapping or dropping the material from a height.
- Transfer: If transferring to a reaction vessel containing solvent, do so slowly and carefully to prevent splashing.

- Post-Handling: Tightly seal the source container. Decontaminate the spatula and weigh boat with an appropriate solvent (e.g., 70% ethanol) and dispose of them as contaminated waste. Wipe down the work surface within the fume hood.
- Glove Removal and Hand Washing: Remove gloves using the proper technique to avoid skin contamination and wash hands thoroughly with soap and water.

Storage and Stability Guidelines

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.^[4] For long-term stability, storage in a freezer at or below -20°C under an inert atmosphere is recommended.
- Incompatibilities: Avoid contact with strong oxidizing agents, which can lead to vigorous reactions.

Chapter 5: Emergency Response and Decontamination

Rapid and correct response to an exposure or spill is critical.

First-Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [4] [5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. [5] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids. [4] [5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water to drink. [4] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Spill Cleanup Protocol

This protocol applies to small spills (<5g) within a laboratory setting. For larger spills, evacuate the area and contact emergency services.

- Alert Personnel: Immediately alert others in the vicinity.
- Isolate and Ventilate: Ensure the spill is contained within a fume hood if possible. If not, restrict access to the area.
- Don PPE: Wear, at a minimum, a lab coat, safety goggles, and double nitrile gloves.
- Contain and Absorb (Solid Spill): Do NOT dry sweep. Gently cover the spill with an absorbent material (e.g., kitty litter, sand, or a commercial spill kit powder) to avoid generating dust.[\[6\]](#)

- Dampen (Optional but Recommended): For fine powders, it can be beneficial to slightly dampen the absorbent material with 60-70% ethanol to minimize dust generation during cleanup.[7]
- Collect Waste: Carefully scoop the absorbed material using a plastic spatula or scoop and place it into a labeled, sealable hazardous waste container.[6]
- Decontaminate Area: Wipe the spill area with a cloth dampened with soap and water.[7] Place all cleaning materials (gloves, cloths, etc.) into the hazardous waste container.
- Dispose: Seal and label the container as "Hazardous Waste: **3-Amino-5-methoxyphenol** spill debris." Arrange for disposal through your institution's environmental health and safety office.[8]

Fire-Fighting Strategy

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2] A water spray can be used to cool fire-exposed containers.
- Specific Hazards: During a fire, irritating and highly toxic gases, including nitrogen oxides (NO_x) and carbon oxides (CO, CO₂), may be generated by thermal decomposition.[4]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[4]

Chapter 6: Disposal and Environmental Considerations

All waste containing **3-Amino-5-methoxyphenol**, including unused product and cleanup debris, must be treated as hazardous waste.[8] It should be placed in a clearly labeled, sealed container and disposed of through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations. Do not allow the material to enter drains or waterways.

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